

Application Note: Reaction Conditions for (R)-(-)-2-(p-Toluenesulfonate)-1,2-propanol

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Compound of Interest

Compound Name: (R)-(-)-2-(P-Toluenesulfonate)-1,2-propanol

CAS No.: 69891-44-7

Cat. No.: B13804282

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Executive Summary

(R)-(-)-2-(p-Toluenesulfonate)-1,2-propanol (CAS: 69891-44-7), also known as (R)-2-tosyloxypropan-1-ol, is a high-value chiral synthon used primarily for stereochemical inversion strategies. Unlike its primary tosylate counterpart, this compound features a reactive sulfonate ester at the chiral secondary carbon and a free primary hydroxyl group.

This unique architecture dictates its two primary reaction pathways:

- **Intramolecular Cyclization:** Rapid formation of (S)-Propylene Oxide under basic conditions (stereochemical inversion).
- **Intermolecular Substitution:** Direct displacement by strong nucleophiles to yield (S)-configured secondary alkyl derivatives (e.g., chiral ethers or amines).

This guide provides validated protocols for handling this sensitive intermediate, focusing on preventing racemization and maximizing regioselectivity.

Chemical Profile & Handling

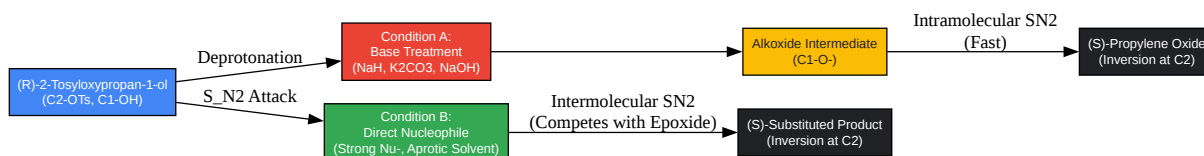
Critical Warning: This compound is an alkylating agent. Handle with extreme caution in a fume hood.

Property	Specification
Chemical Name	(R)-(-)-2-(p-Toluenesulfonate)-1,2-propanol
Structure	CH ₃ -CH(OTs)-CH ₂ -OH
CAS Number	69891-44-7
Molecular Weight	230.28 g/mol
Appearance	Viscous colorless to pale yellow oil
Chirality	(R)-enantiomer (yields (S)-products via SN2)
Storage	-20°C, under Argon/Nitrogen (Hygroscopic)
Solubility	Soluble in DCM, THF, MeOH, Ethyl Acetate

Stability Note: The presence of the free hydroxyl group makes this compound prone to "self-destruction" (epoxide formation) if exposed to even mild bases or elevated temperatures (>40°C) without acidic stabilization.

Decision Logic & Reaction Pathways

The following flowchart illustrates the critical decision points when using (R)-2-tosyloxypropan-1-ol. The choice of base and solvent dictates whether the molecule cyclizes or undergoes direct substitution.



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Figure 1: Reaction pathway bifurcation. Note that Pathway A (Epoxide formation) is kinetically favored due to the proximity of the hydroxyl group.

Application Protocols

Protocol A: Synthesis of (S)-Propylene Oxide (Chiral Epoxide Formation)

This is the standard method for converting (R)-1,2-propanediol derivatives into volatile chiral epoxides. The reaction proceeds via an intramolecular Williamson ether synthesis.

Mechanism: The base deprotonates the primary alcohol (C1). The resulting alkoxide attacks the secondary carbon (C2) from the back, displacing the tosylate and inverting the center from (R) to (S).

Reagents:

- Substrate: (R)-2-Tosyloxypropan-1-ol (1.0 eq)
- Base: Potassium Carbonate (K_2CO_3) (1.5 eq) or Powdered NaOH (1.2 eq)
- Solvent: Methanol (MeOH) or DCM/Water biphasic system

Step-by-Step Procedure:

- Setup: Equip a 3-neck round bottom flask with a mechanical stirrer and a distillation head (if isolating the volatile epoxide).
- Dissolution: Dissolve 10 mmol of (R)-2-tosyloxypropan-1-ol in 20 mL of Methanol. Cool to 0°C.
- Base Addition: Add K_2CO_3 (15 mmol) in portions over 10 minutes.
- Reaction: Allow the mixture to warm to room temperature (20-25°C). Monitor by TLC (the tosylate spot will disappear). Reaction time is typically 1–2 hours.

- Workup (Distillation): (S)-Propylene oxide is volatile (bp ~34°C). For high purity, distill the product directly from the reaction mixture under slight vacuum into a cold trap (-78°C).
- Workup (Extraction): Alternatively, dilute with cold brine and extract rapidly with diethyl ether. Dry over MgSO₄.

Yield Expectation: 85–95% Stereochemical Outcome: >98% ee (S)-Propylene Oxide.

Protocol B: Nucleophilic Substitution (Synthesis of Chiral Ethers/Amines)

Direct substitution is challenging because the basicity of many nucleophiles can trigger the side-reaction (Protocol A). To favor substitution, use non-basic nucleophiles or protect the primary alcohol first.

Target: Synthesis of (S)-1-phenoxy-2-propanol derivatives (Chiral Ethers).

Reagents:

- Substrate: (R)-2-Tosyloxypropan-1-ol (1.0 eq)
- Nucleophile: Phenol derivative (1.1 eq)
- Base: Cesium Carbonate (Cs₂CO₃) (1.2 eq) - Used to activate the phenol, not the alcohol.
- Solvent: DMF or Acetonitrile (Anhydrous)

Step-by-Step Procedure:

- Activation: In a dry flask under Nitrogen, dissolve the Phenol (1.1 eq) and Cs₂CO₃ (1.2 eq) in DMF. Stir for 30 min at RT to form the phenoxide.
- Addition: Add (R)-2-tosyloxypropan-1-ol (1.0 eq) dropwise.
 - Critical: Keep the temperature low (0°C) during addition to prevent the substrate's own OH from reacting.

- Heating: Warm the reaction to 50–60°C. The phenoxide is a better nucleophile than the internal hydroxyl group, favoring intermolecular SN2.
- Monitoring: Monitor for the disappearance of the tosylate.
- Quench: Pour into ice water and extract with Ethyl Acetate.
- Purification: Silica gel chromatography.

Stereochemical Outcome: Inversion of configuration at C2. Start: (R)-Configuration

Product: (S)-Configuration.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Protocol A)	Hydrolysis of epoxide	Ensure anhydrous conditions if not distilling immediately. Avoid acidic workups.
Racemization	SN1 character	Do not use protic solvents at high temperatures. Avoid strong Lewis acids.
Formation of Epoxide in Protocol B	Nucleophile too weak or Base too strong	Use a stronger nucleophile (e.g., Thiolate, Azide). Consider protecting the primary OH with TBDMS before tosyl displacement.
Regioselectivity Loss	Migration of Tosyl group	Keep reaction pH neutral/mildly basic. Acyl/Tosyl migration can occur in 1,2-diols under acidic conditions.

References

- Properties of Sulfonates

- PubChem Compound Summary for CID 10878959, (S)-(+)-2-(p-toluenesulfonate)-1,2-Propaniol (Enantiomer Reference).
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 - Nucleophilic Substitution (SN2): Reaction of Alcohols and Tosylates.[\[1\]](#) Chemistry LibreTexts.
 - [\[Link\]](#)
- Chiral Pool Synthesis (General Reference): Sigma-Aldrich (Merck) Technical Bulletin: Chiral Building Blocks.

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Sources

- [1. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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